

Boiling and melting point of decanoyl chloride

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Compound of Interest

Compound Name: *Decanoyl chloride*

Cat. No.: *B1670087*

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An In-depth Technical Guide on the Boiling and Melting Points of **Decanoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **decanoyl chloride**, including tabulated physical property data and detailed experimental protocols for their determination.

Core Physical Properties of Decanoyl Chloride

Decanoyl chloride, also known as capric acid chloride, is a colorless to pale yellow liquid with a pungent odor.^{[1][2][3]} It is a reactive acyl chloride commonly used in organic synthesis.^{[1][2]} The physical properties of **decanoyl chloride** are critical for its handling, storage, and application in research and development.

Quantitative Data Summary

The boiling and melting points of **decanoyl chloride**, along with other relevant physical properties, are summarized in the table below. It is important to note that the boiling point is often reported at reduced pressure due to the compound's reactivity and high boiling point at atmospheric pressure.

Property	Value	Conditions	Reference(s)
Melting Point	-33.99 °C		
	-4 °C		
Boiling Point	94-96 °C	5 mmHg	
	235-236 °C		
368.2 K (95.05 °C)	0.007 bar (5.25 mmHg)		
Density	0.919 g/mL	25 °C	
Refractive Index	1.441	20 °C	
Flash Point	106 °C (222.8 °F)		
	140 °C (284.0 °F)		
Vapor Density	6.57 (vs air)		

Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling and melting points is crucial for compound identification and purity assessment. The following sections detail standard laboratory procedures for these measurements.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

Methodology: Capillary Method using a Melting Point Apparatus

This is a common and reliable method for determining the melting point of a solid.

- Sample Preparation: A small amount of the solid sample is finely powdered.

- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of a few millimeters.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more precise measurement (e.g., a ramp rate of 1-2 °C per minute) starting from a temperature below the approximate melting point.
- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This provides the melting point range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology 1: Distillation Method

For larger sample volumes, a simple distillation is an effective method to determine the boiling point.

- Apparatus Setup: A distillation apparatus is assembled with a distillation flask, condenser, receiving flask, and a thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Heating: The liquid in the distillation flask is heated to boiling.
- Equilibrium and Measurement: As the liquid boils, the vapor rises, condenses in the condenser, and the distillate is collected in the receiving flask. The temperature is monitored, and when a stable temperature is reached during the distillation of the pure liquid, this is recorded as the boiling point.

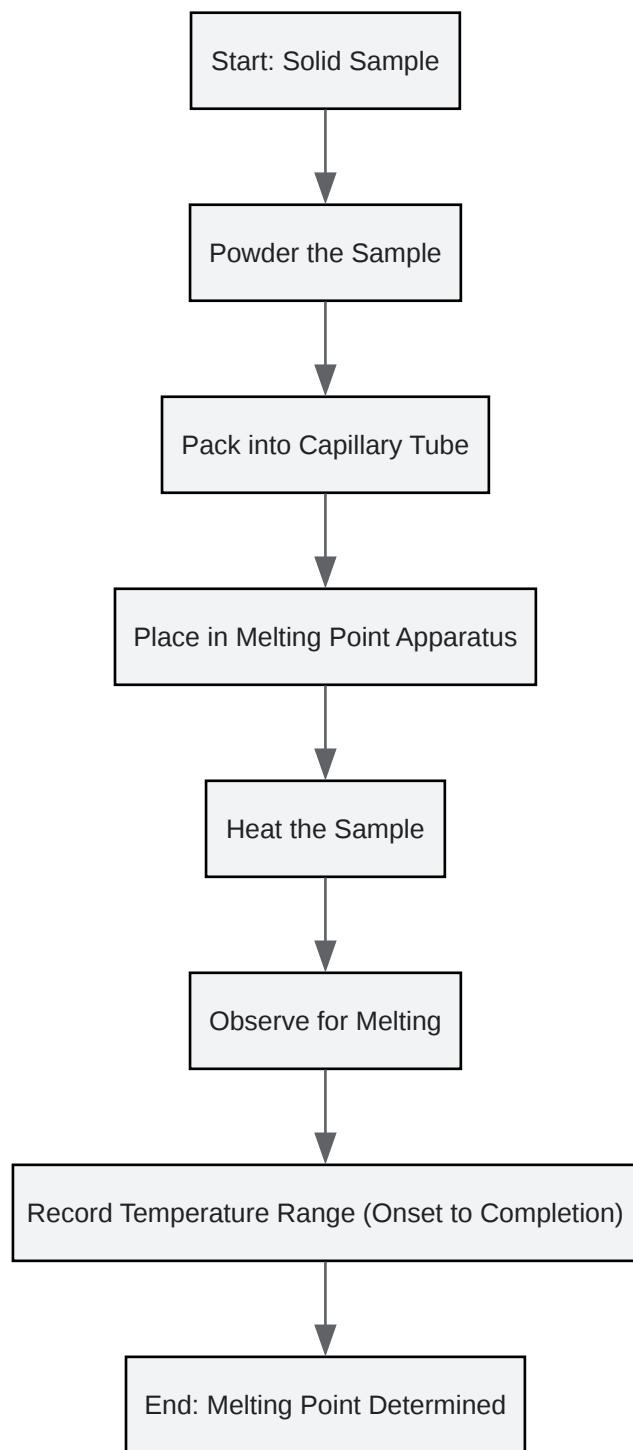
Methodology 2: Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small amount of the liquid is available.

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- **Heating:** The Thiele tube is gently heated, which in turn heats the sample.
- **Observation:** As the liquid heats up, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Measurement:** The heating is stopped, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.

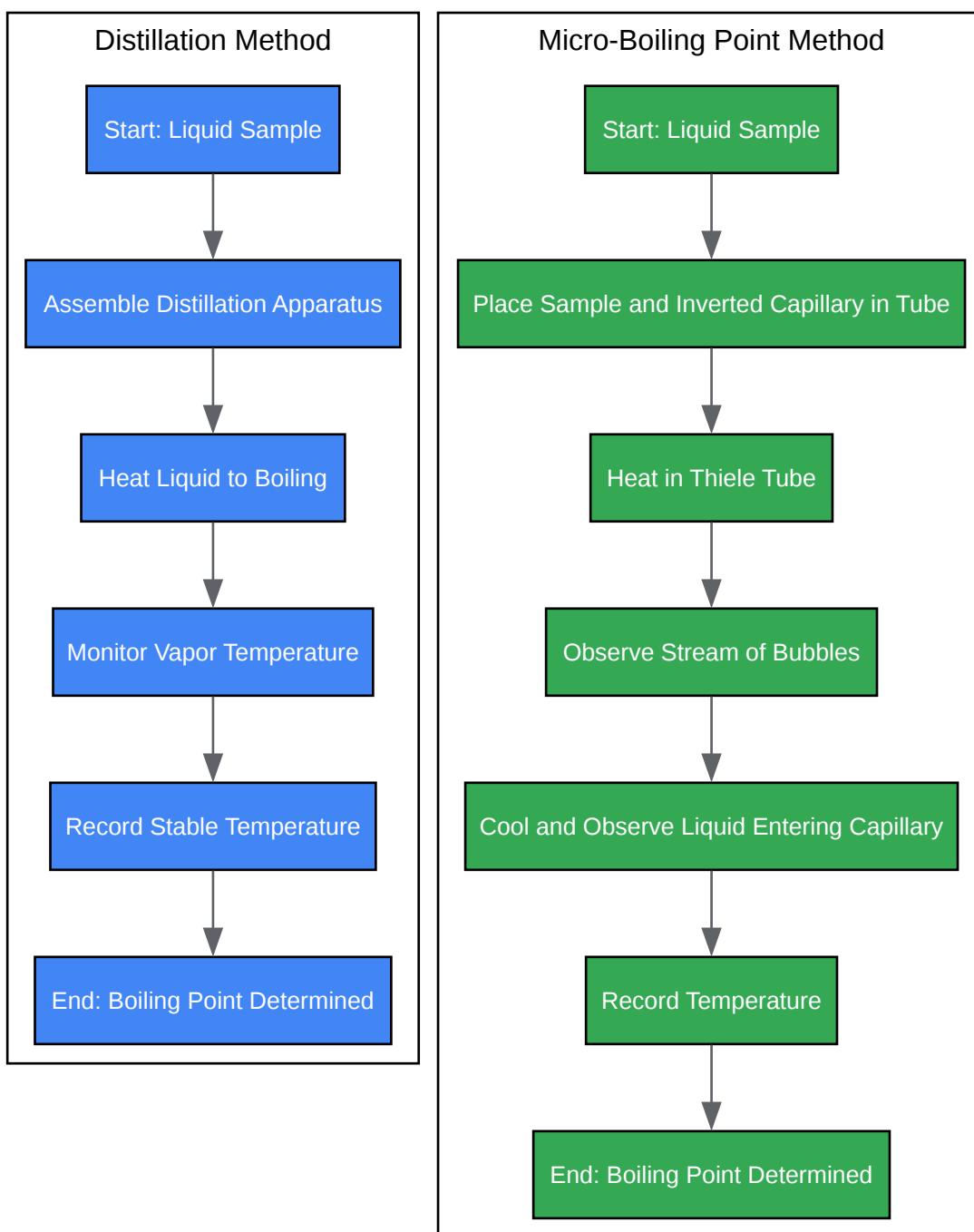
Visualized Experimental Workflows

To further clarify the experimental procedures, the following diagrams illustrate the logical flow of the described methodologies.



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Caption: Workflow for Melting Point Determination.

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Caption: Workflows for Boiling Point Determination.

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